

PidPort Technical Support Center: Troubleshooting Image Uploads

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Compound of Interest

Compound Name: Medmain
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This guide provides solutions to common image upload issues encountered on the PidPort platform. For optimal experiment documentation and data integrity, it is crucial to ensure all visual data is uploaded correctly.

Frequently Asked Questions (FAQs) - Image Uploads

Q1: Why is my image upload failing repeatedly?

A: Image upload failures can stem from several factors. The most common reasons include incorrect file format, exceeding the maximum file size, or network connectivity issues.^{[1][2][3]} Start by verifying that your image meets the platform's specifications outlined in the table below. Also, ensure you have a stable internet connection.^[1]

Q2: What are the accepted image formats and size limits on PidPort?

A: PidPort supports a range of standard image formats to accommodate various types of research data, from microscopy images to data plots. Please refer to the PidPort Image Upload

Specifications table for detailed information on supported formats and size limitations.

Q3: I received a "403 Forbidden" error while uploading. What does this mean?

A: A "403 Forbidden" error typically indicates a permission issue.[4] This could be due to your user account not having the necessary permissions for the specific project or dataset you are trying to upload to. Contact your project administrator to verify your user privileges. In some cases, institutional firewalls may also block uploads; please check with your IT department.[1]

Q4: My upload is extremely slow. How can I speed it up?

A: Slow upload speeds are generally related to your internet connection or large file sizes.[2]

Consider the following:

- **Compressing Images:** For very large images, such as high-resolution microscopy scans, consider using image compression software to reduce the file size without significant loss of quality.
- **Wired Connection:** Use a wired ethernet connection instead of Wi-Fi for a more stable and faster connection.[2]
- **Off-Peak Hours:** Try uploading during off-peak network hours at your institution.
- **Single File Upload:** Avoid bulk uploading large files; upload them one at a time to prevent timeouts.[2]

Q5: Can I upload images with special characters in the filename?

A: No, it is strongly recommended to avoid special characters (e.g., \$, %, @, !, *) in filenames as they can cause upload errors.[2][3] Use only alphanumeric characters, underscores, and hyphens for your filenames.

PidPort Image Upload Specifications

Parameter	Specification	Notes for Researchers
Supported File Formats	.PNG, .JPEG, .TIFF, .BMP	For microscopy images, .TIFF is often preferred to preserve metadata. For plots and graphs, .PNG is recommended for lossless compression.
Maximum File Size	500 MB	High-resolution images from confocal microscopy or whole-slide scans may exceed this. Consider image tiling or compression.
Recommended Resolution	300 DPI	This ensures high-quality images suitable for publication and detailed analysis.
Filename Conventions	Alphanumeric, underscores, hyphens	Avoid special characters and spaces to prevent upload failures. A consistent naming convention is advised for better data management (e.g., ProjectID_SampleID_Date.tiff).

Experimental Protocol: Uploading Western Blot Images for Analysis

This protocol outlines the standardized procedure for uploading Western Blot images to PidPort for densitometric analysis and record-keeping.

1.0 Objective: To correctly digitize and upload Western Blot images to the PidPort platform for quantitative analysis.

2.0 Materials:

- Chemiluminescence imager (e.g., Bio-Rad ChemiDoc)

- Image analysis software (e.g., ImageJ, FIJI)
- Computer with stable internet access

3.0 Procedure:

- Image Acquisition:

1. Acquire the Western Blot image using a chemiluminescence imager.
2. Save the initial high-resolution image as a .TIFF file to preserve the full dynamic range.

- Image Pre-processing (if necessary):

1. Open the .TIFF file in image analysis software.
2. Crop the image to the relevant blot area.
3. If required, adjust brightness and contrast to visualize bands clearly. Do not use non-linear adjustments. Document all adjustments.

- File Naming:

1. Rename the processed image file according to your lab's established naming convention (e.g., YYYYMMDD_ExperimentID_TargetProtein_SampleID.tiff).

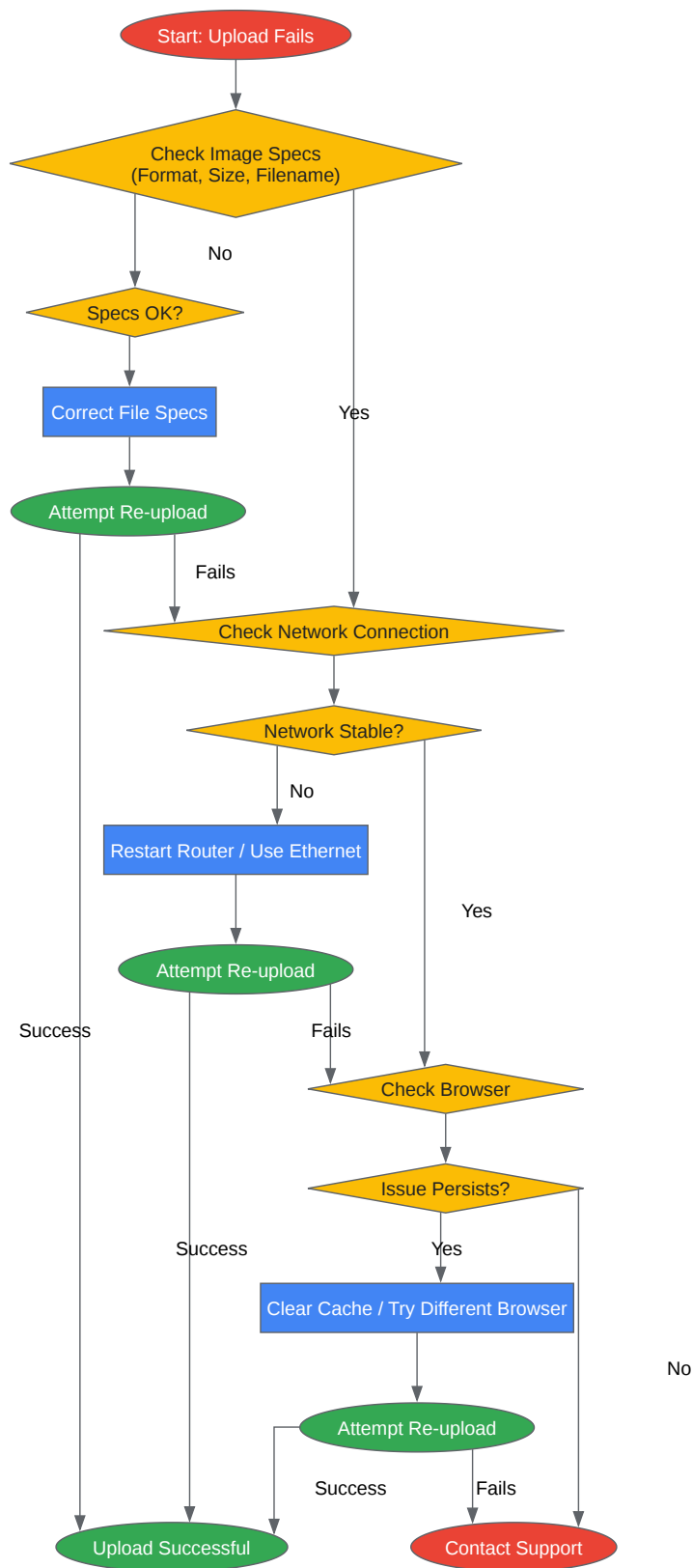
- Image Upload to PidPort:

1. Log in to your PidPort account and navigate to the relevant project and experiment.
2. Locate the "Upload Image" or "Attach File" section.
3. Select the prepared .TIFF file for upload.
4. Add relevant metadata in the provided fields (e.g., primary antibody used, exposure time).
5. Click "Submit" and wait for the confirmation message.

- Troubleshooting:

1. If the upload fails, first check the file size and format against the PidPort Image Upload Specifications.
2. Verify your internet connection.
3. Clear your browser cache or try a different browser.[\[1\]](#)[\[3\]](#)
4. If the issue persists, refer to the troubleshooting workflow diagram below.

Image Upload Troubleshooting Workflow



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Caption: A flowchart for troubleshooting image upload failures.

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